

physical and chemical properties of Cabreuvin

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Compound of Interest

Compound Name: Cabreuvin

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Cabreuvin: A Technical Guide for Researchers

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Cabreuvin**. The information is compiled from available scientific literature and databases, aiming to serve as a foundational resource for further research and development.

Chemical and Physical Properties

Cabreuvin, a naturally occurring isoflavone, possesses a range of physicochemical properties that are critical for its handling, formulation, and biological activity. A summary of these properties is presented below.

Property	Value	Source/Method
IUPAC Name	3-(3,4-dimethoxyphenyl)-7-methoxy-4H-chromen-4-one	-
Synonyms	7,3',4'-Trimethoxyisoflavone	-
CAS Number	1621-61-0	-
Molecular Formula	C ₁₈ H ₁₆ O ₅	-
Molecular Weight	312.32 g/mol	-
Physical State	Solid	Predicted
Melting Point	165 °C	Literature
Boiling Point	Not experimentally determined.	-
Solubility	Likely soluble in organic solvents like DMSO, ethanol, and methanol. Poorly soluble in water.	Based on isoflavone structure
XLogP3-AA	3.1	Computed

Spectroscopic Data

Detailed experimental spectroscopic data for **Cabreuvin** is not widely available. The following represents expected spectral characteristics based on its isoflavone structure.

- ¹H NMR:** Expected signals would include aromatic protons, methoxy group protons, and a characteristic singlet for the C2-H of the isoflavone core.
- ¹³C NMR:** The spectrum would show signals for the carbonyl carbon (C-4), olefinic carbons (C-2 and C-3), and aromatic carbons, as well as methoxy carbons.
- UV-Vis Spectroscopy:** As a flavonoid, **Cabreuvin** is expected to exhibit characteristic absorption bands in the UV-Vis region, typically between 250-380 nm, arising from the cinnamoyl and benzoyl systems of the isoflavone core.

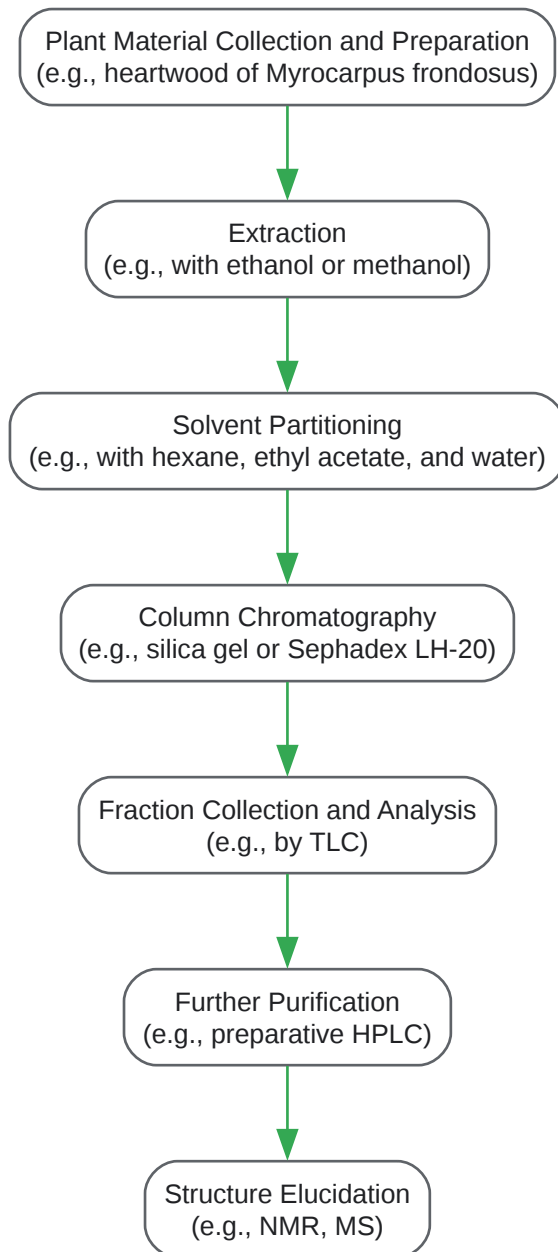
Experimental Protocols

Detailed, step-by-step experimental protocols for the specific isolation or total synthesis of **Cabreuvin** are not readily available in the surveyed literature. However, generalized methods for the isolation of isoflavones from plant sources and for their chemical synthesis are well-established.

Generalized Protocol for Isolation from Natural Sources

The following workflow outlines a general procedure for the isolation of isoflavones, like **Cabreuvin**, from a plant source such as *Myrocarpus frondosus*.

General Workflow for Isoflavone Isolation

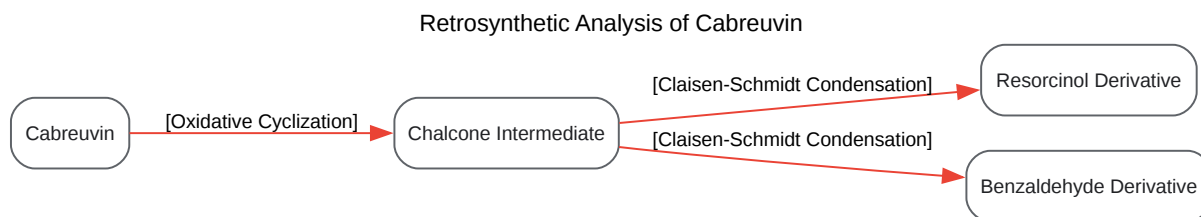


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Caption: A generalized workflow for the isolation and purification of isoflavones from plant material.

Conceptual Strategy for Total Synthesis

The chemical synthesis of isoflavones often involves the construction of the chromone core followed by the introduction of the B-ring. A common retrosynthetic approach is depicted below.



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Caption: A simplified retrosynthetic approach for the chemical synthesis of **Cabreuvin**.

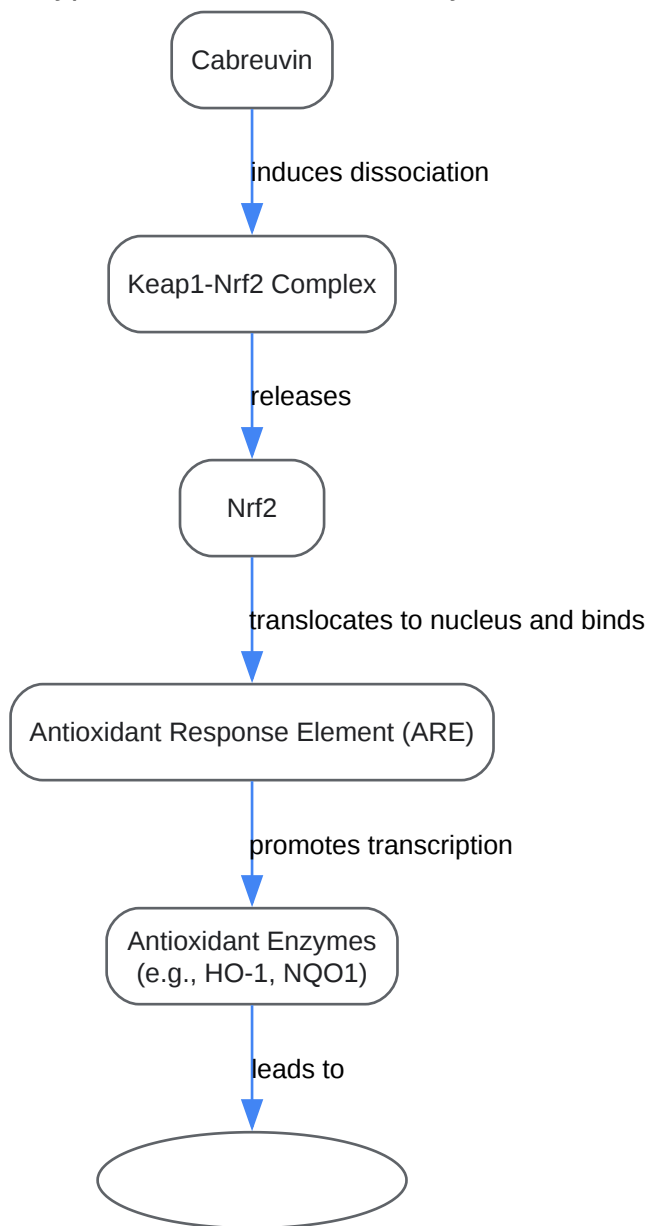
Biological Activity and Potential Mechanisms of Action

Extracts from *Myrcarpus frondosus*, a known source of **Cabreuvin**, have demonstrated both antioxidant and anti-inflammatory properties[1]. While direct experimental evidence for the biological activities of isolated **Cabreuvin** is limited, its isoflavone structure suggests potential mechanisms of action, particularly through the modulation of key signaling pathways involved in cellular stress and inflammation.

Hypothetical Antioxidant Mechanism via Nrf2 Activation

Many flavonoids are known to exert antioxidant effects by activating the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. It is plausible that **Cabreuvin** could act as an Nrf2 activator.

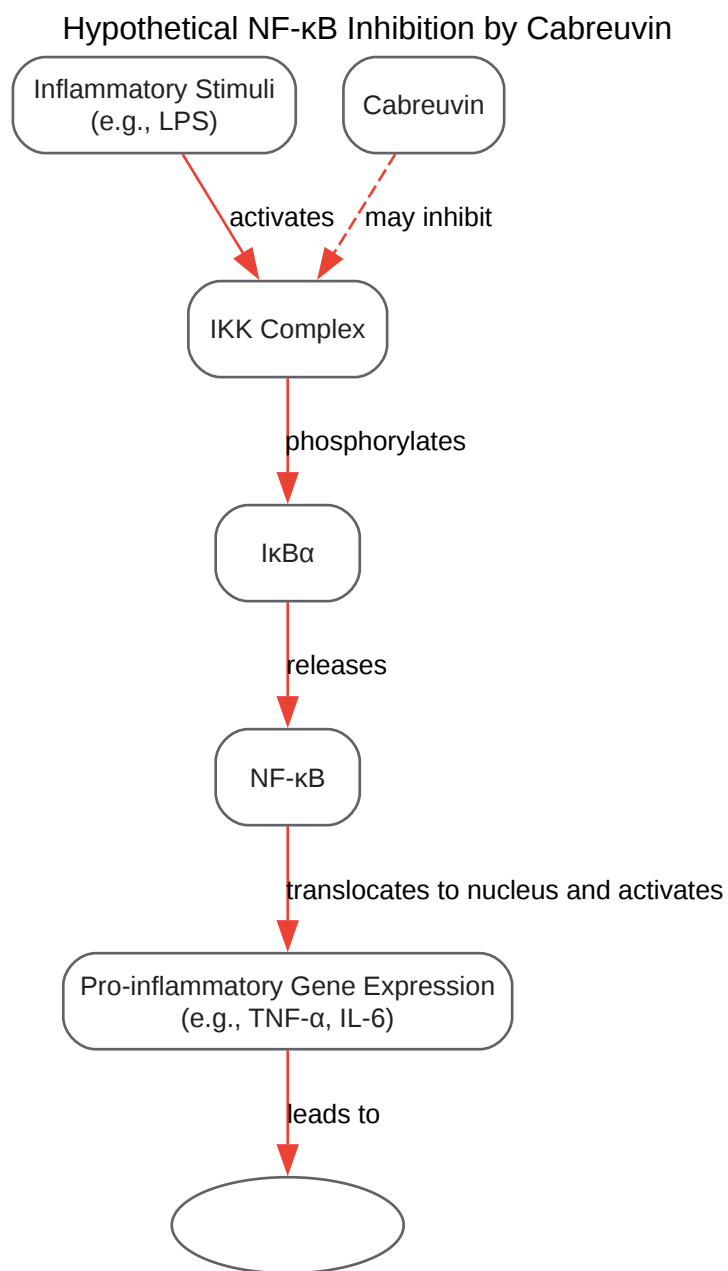
Hypothetical Nrf2 Activation by Cabreuvin

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Caption: Proposed mechanism of **Cabreuvin**-mediated antioxidant response via Nrf2 activation.

Hypothetical Anti-inflammatory Mechanism via NF-κB Inhibition

The anti-inflammatory properties of many natural compounds are attributed to their ability to inhibit the Nuclear Factor-kappa B (NF- κ B) signaling pathway. **Cabreuvin** may share this mechanism of action.



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Caption: Postulated anti-inflammatory mechanism of **Cabreuvin** through inhibition of the NF- κ B pathway.

Conclusion and Future Directions

Cabreuvin is an isoflavone with defined chemical and physical properties. While its biological activities are not yet extensively studied, its structural similarity to other bioactive flavonoids suggests potential as an antioxidant and anti-inflammatory agent. Future research should focus on:

- Detailed Spectroscopic Analysis: Obtaining and publishing complete ^1H NMR, ^{13}C NMR, and UV-Vis spectra of purified **Cabreuvin**.
- Quantitative Solubility Studies: Determining the solubility of **Cabreuvin** in a range of pharmaceutically relevant solvents.
- Biological Validation: Experimentally validating the hypothesized effects of **Cabreuvin** on the Nrf2 and NF- κ B signaling pathways in relevant cell and animal models.
- Pharmacokinetic and Toxicological Profiling: Assessing the absorption, distribution, metabolism, excretion, and safety profile of **Cabreuvin**.

This technical guide serves as a starting point for researchers interested in exploring the therapeutic potential of **Cabreuvin**. The identified knowledge gaps highlight numerous opportunities for further investigation.

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References

- 1. Antioxidant and anti-inflammatory action (in vivo and in vitro) from the trunk barks of Cabreúva (*Myrcarpus frondosus* Allemao, Fabaceae) - PubMed [pubmed.ncbi.nlm.nih.gov]
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